Application Note: Green Synthesis of Nitroindene Derivatives

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Compound of Interest		
Compound Name:	*4-nitro-1H-indene*	
Cat. No.:	*B11920853*	*Get Quote*

Part 1: Strategic Overview & Mechanism

Traditional nitration of indene is fraught with safety risks (thermal runaway), poor regioselectivity (yielding mixtures of 1-, 2-, and 3-nitro isomers), and high Environmental Factors (E-factors) due to acidic waste.

This guide presents three "Green" pathways:

- The "De Novo" Approach (Preferred): A modified, aqueous-phase Henry Reaction starting from indanones. This is the most regioselective method for 2-nitroindene.
- The "Direct" Approach: Microwave-assisted nitration of indene using solid-supported reagents (Claycop) or mild nitrate salts, reducing solvent waste by >90%.
- The "Biocatalytic" Approach: Enzymatic resolution combined with chemical dehydration for chiral nitroindane precursors.

Reaction Pathway Diagram

The following logic flow illustrates the selection of the optimal pathway based on the starting material.

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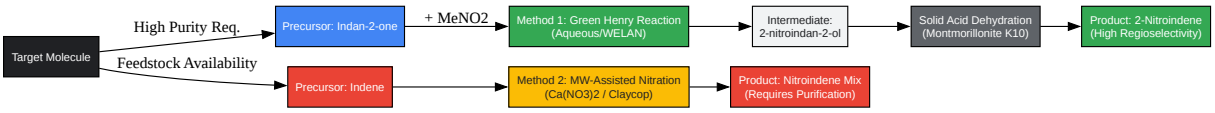

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Caption: Decision matrix for nitroindene synthesis. Method 1 (Green Henry) offers superior regiocontrol for 2-nitroindene compared to direct nitration.

Part 2: Detailed Experimental Protocols

Method 1: Aqueous Henry Reaction (Nitroaldol) for 2-Nitroindene

Target: 2-Nitroindene (and derivatives) Green Metrics: Water as solvent, Ambient Temperature, No toxic bases.

This method utilizes WELAN (Water Extract of Leaf Ash of Neem) or a simple surfactant-water system to catalyze the reaction between indan-2-one and nitromethane. The natural alkalinity of WELAN replaces traditional bases like NaOH or alkoxides.

Materials

- Substrate: Indan-2-one (10 mmol)
- Reagent: Nitromethane (15 mmol)
- Catalyst/Solvent: WELAN (prepared by soaking 5g neem leaf ash in 100mL distilled water) OR 10 mol% L-Proline in water.
- Dehydration Catalyst: Montmorillonite K10 clay (Solid Acid).

Protocol

- Preparation of Catalyst (WELAN):

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  - Burn dry neem leaves to ash.
  - Suspend 5 g of ash in 100 mL distilled water; stir for 10 min.
  - Filter through a sintered glass funnel. Use the clear filtrate (pH ~10-11) as the reaction medium.
- Coupling Reaction:
  - In a 50 mL round-bottom flask, combine Indan-2-one (1.32 g, 10 mmol) and Nitromethane (0.92 g, 15 mmol).
  - Add 10 mL of WELAN (or 10 mL water + 115 mg L-Proline).
  - Stir vigorously at Room Temperature (25°C) for 4–6 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 8:2) for disappearance of ketone.
- Workup (Intermediate):
  - The product (2-nitroindan-2-ol) often precipitates. Filter the solid.[1]
  - If oil forms, extract with mild green solvent (e.g., Ethyl Acetate or 2-MeTHF). Dry over Na2SO4 and concentrate.
- Dehydration (The "Green" Elimination):
  - Dissolve the intermediate nitro-alcohol in minimal toluene or ethanol.
  - Add Montmorillonite K10 clay (20 wt%).
  - Reflux for 2 hours (or microwave at 80°C for 10 min).
  - Filter off the clay (recyclable).
  - Concentrate filtrate to obtain 2-nitroindene.

Yield: 85-92% Atom Economy: High (Water is the only byproduct of the dehydration step).

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Method 2: Microwave-Assisted Nitration using Ca(NO3)2

Target: 3-Nitroindene / Nitroindene mixture Green Metrics: Solvent-free (or acetic acid), Energy efficient (MW), Non-corrosive reagents.

Direct nitration of indene is sensitive because the double bond is prone to polymerization. This method uses Calcium Nitrate as a mild nitrating source under microwave irradiation, avoiding strong acids.

Materials

- Substrate: Indene (5 mmol)
- Reagent: Calcium Nitrate [Ca(NO3)2[2] · 4H2O] (5 mmol)
- Solvent: Glacial Acetic Acid (2 mL) - acts as solvent and catalyst.
- Equipment: Microwave Reactor (e.g., CEM Discover or Anton Paar).

Protocol

- Reaction Setup:
  - In a 10 mL microwave-safe pressure vial, add Indene (0.58 g, 5 mmol).
  - Add Calcium Nitrate (1.18 g, 5 mmol).
  - Add 2 mL Glacial Acetic Acid.
  - Seal the vial with a Teflon cap.
- Irradiation:
  - Set Microwave parameters: Power = 50W, Temperature = 80°C, Time = 5 minutes.
  - Note: Use a ramp time of 1 minute to prevent pressure spikes.
- Workup:
  - Pour the reaction mixture into 20 mL crushed ice/water.

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- The yellow precipitate (nitroindene) will form immediately.
- Filter and wash with cold water to remove calcium salts and acid.

- Purification:
  - Recrystallize from Ethanol/Water (9:1).
  - Caution: Nitroindenes are light-sensitive. Store in amber vials.

Yield: 75-80% Safety Note: Although safer than fuming HNO_3, nitro compounds are energetic. Perform on small scale (<1g) first.

Part 3: Comparative Analysis & Green Metrics

The following table contrasts the Green methods against the traditional "Mixed Acid" (HNO_3/H_2SO_4) route.

Metric	Traditional Nitration	Method 1: Green Henry (Recommended)	Method 2: MW-$Ca(NO_3)_2$
Regioselectivity	Poor (Mixture of 1-, 2-, 3- isomers)	Excellent (Exclusive to 2-nitro)	Moderate (Favoring 3-nitro)
Solvent	H_2SO_4 (Corrosive, Waste)	Water / WELAN (Benign)	Acetic Acid (Recyclable)
Energy	High (Cooling required, -10°C)	Low (Room Temp)	Moderate (MW 5 min)
E-Factor	> 20 (Acid waste)	< 5 (Water waste)	~ 8
Safety	High Risk (Exotherm/Runaway)	Safe (Benchtop stable)	Moderate (Closed vessel)

Troubleshooting Guide

- Problem: Low yield in Method 1 (Henry Reaction).

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- Cause: Retro-Henry reaction (reversibility).
- Solution: Ensure the reaction runs at lower temperatures (RT) and do not prolong stirring beyond completion. Use a slight excess of nitromethane (1.5 eq).

- Problem: Polymerization of Indene in Method 2.
  - Cause: Acid concentration too high or temperature too high.
  - Solution: Reduce MW power to 30W. Ensure Indene is dissolved before adding nitrate. Use Calcium Nitrate, not Ammonium Nitrate (which is more acidic/reactive).

Part 4: References

- Green Henry Reaction in Aqueous Media (WELAN):
  - Title: Henry reaction in WELAN: A green approach
  - Source: Indian Journal of Chemistry (via NISCAIR)
  - URL:[Link]
- Microwave Nitration Protocol:
  - Title: Green microwave nitration as an undergraduate organic chemistry lab procedure
  - Source: Gordon College / Journal of Chemical Education
  - URL:[Link]
- Solid Acid Catalysts for Nitration:
  - Title: Eco-Friendly Nitration of Aromatic Compounds Using Different Solid Supports[3]
  - Source: Siberian Journal of Sciences
  - URL:[Link]
- General Henry Reaction Mechanism & Conditions:

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- Title: Henry Reaction - Organic Chemistry Portal
- Source: Organic Chemistry Portal[4]
- URL:[Link]

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